

Physical and chemical properties of 4-(4-Nitrobenzyl)pyridine

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Compound of Interest

Compound Name: 4-(4-Nitrobenzyl)pyridine

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An In-depth Technical Guide to 4-(4-Nitrobenzyl)pyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **4-(4-Nitrobenzyl)pyridine** (NBP), a versatile chemical compound widely utilized in various scientific domains. This document details its characteristics, synthesis, and significant applications, with a focus on its role as a chromogenic indicator in analytical chemistry and toxicology.

Core Physical and Chemical Properties

4-(4-Nitrobenzyl)pyridine, with the CAS number 1083-48-3, is a light-yellow crystalline powder.^{[1][2][3]} It is a key intermediate and reagent in organic synthesis and analytical chemistry.^[4]

Structural and General Data

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₀ N ₂ O ₂	[1] [2] [5]
Molecular Weight	214.22 g/mol	[1] [2] [5] [6]
CAS Number	1083-48-3	[1] [5] [7]
Appearance	Crystals or Crystalline Powder, Light yellow to Cream	[1] [2] [3] [8]
SMILES	O=--INVALID-LINK-- c1ccc(Cc2ccncc2)cc1	
InChI Key	MNHKUCBXXMFQDM- UHFFFAOYSA-N	[5] [6]

Physicochemical Data

Property	Value	Reference
Melting Point	69-71 °C	[1] [2]
Boiling Point	354.35 °C (rough estimate)	[1] [9]
Density	1.2042 - 1.231 g/cm ³ (rough estimate)	[1] [2]
pKa	5.51 ± 0.10 (Predicted)	[1]
Flash Point	185.6 °C	[2]
Refractive Index	1.608 - 1.6660 (estimate)	[2] [9]

Solubility and Stability

Property	Details	Reference
Solubility	Soluble in acetone. Insoluble in water.	[1] [5]
Stability	Light sensitive.	[1] [5]
Storage	Store below +30°C in a dry, cool, and well-ventilated place.	[1] [10]
Incompatibilities	Strong oxidizing agents, strong acids, and strong bases.	[5] [10]

Spectral Data

Spectrum Type	Details	Reference
UV-Vis	Absorption Wavelength: 265 nm, in ethanol. Molar Absorptivity (ϵ): 12300.	[11]
Infrared (IR)	Conforms to structure.	[3] [8] [12]
Nuclear Magnetic Resonance (NMR)	^1H NMR and ^{13}C NMR data are available.	[12] [13] [14] [15]
Mass Spectrometry (MS)	GC-MS data is available.	[12]

Key Applications in Research and Development

4-(4-Nitrobenzyl)pyridine is a valuable tool in several areas of scientific research due to its reactive nature.

- **Detection of Alkylating Agents:** Its most prominent application is as a colorimetric indicator for various carcinogenic and mutagenic alkylating agents.[\[16\]](#)[\[17\]](#) The pyridine nitrogen acts as a nucleophile, reacting with electrophilic alkylating agents.[\[16\]](#) This reaction forms the basis of the widely used "NBP test" for screening the mutagenic potential of chemical compounds.[\[16\]](#)[\[17\]](#)

- Pharmaceutical Development: It serves as an intermediate in the synthesis of more complex molecules, including various pharmaceuticals.[4]
- Analytical Chemistry: NBP is used in spectrophotometric methods for the determination of phosgene and organophosphorus pesticides.[1][2][18][19]
- Biochemical Research: Due to the similarity in reactivity between the pyridine nitrogen of NBP and the N7 position of guanine in DNA, NBP serves as a DNA model in toxicological studies.[16]

Experimental Protocols

Synthesis of 4-(4-Nitrobenzyl)pyridine

A common method for the synthesis of **4-(4-Nitrobenzyl)pyridine** involves the nitration of 4-benzylpyridine.

Procedure:

- 4-Benzylpyridine nitrate is reacted with concentrated sulfuric acid.
- The mixture is heated at 50°C for a short duration (e.g., 5 minutes).
- The reaction mixture is then poured into ice and neutralized with ammonia under cooling.
- The product is extracted with an organic solvent such as ether.
- The extract is concentrated, and the final product is obtained through crystallization, with a reported yield of over 50%. [2]

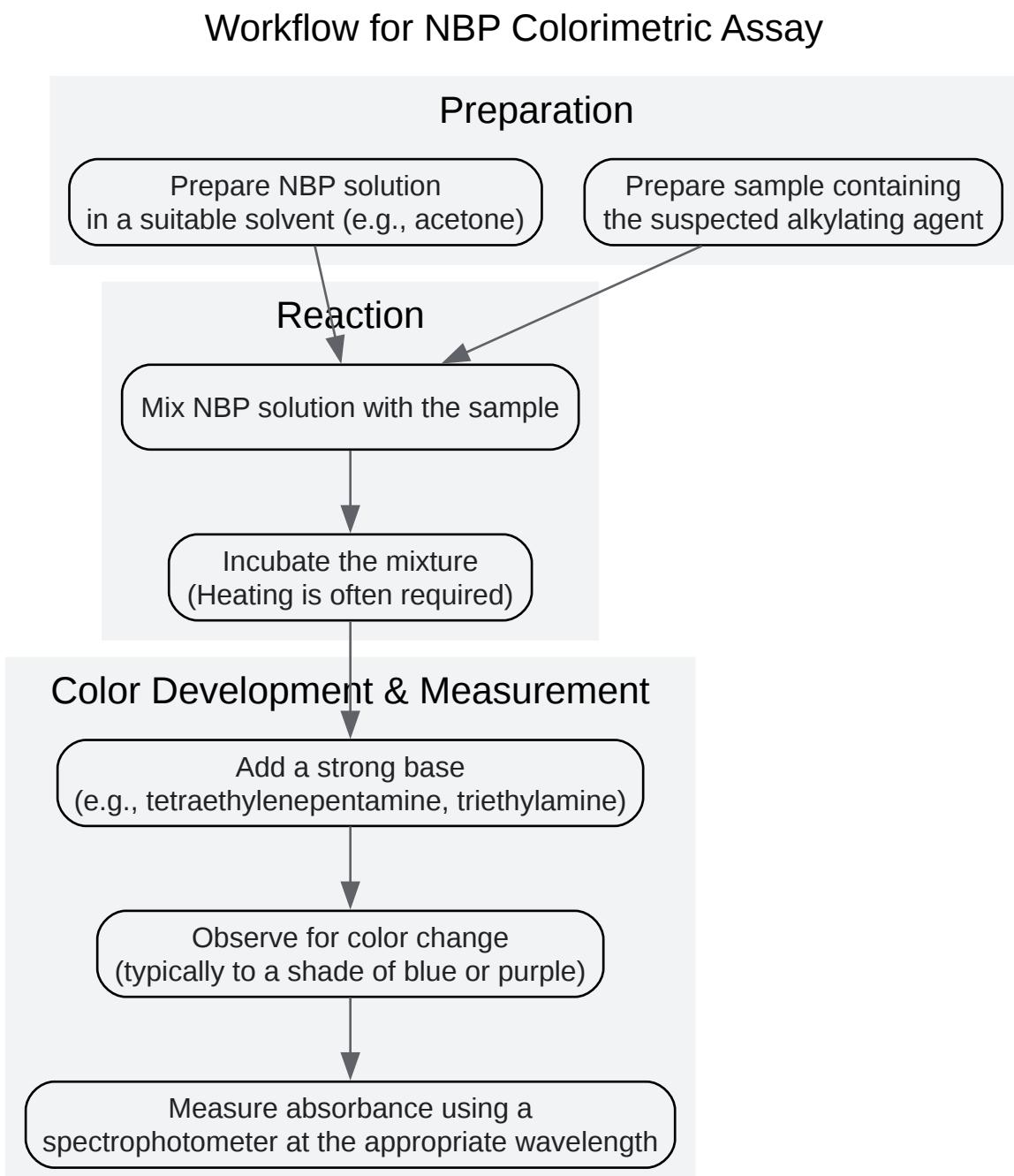
Purification

Crude **4-(4-Nitrobenzyl)pyridine** can be purified by crystallization from aqueous ethanol or cyclohexane.[1][18]

Colorimetric Determination of Alkylating Agents (General Protocol)

This protocol outlines the general steps for the NBP assay, which detects alkylating agents through a color change.

Workflow Diagram:



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Caption: General workflow for the detection of alkylating agents using the NBP colorimetric assay.

Methodology:

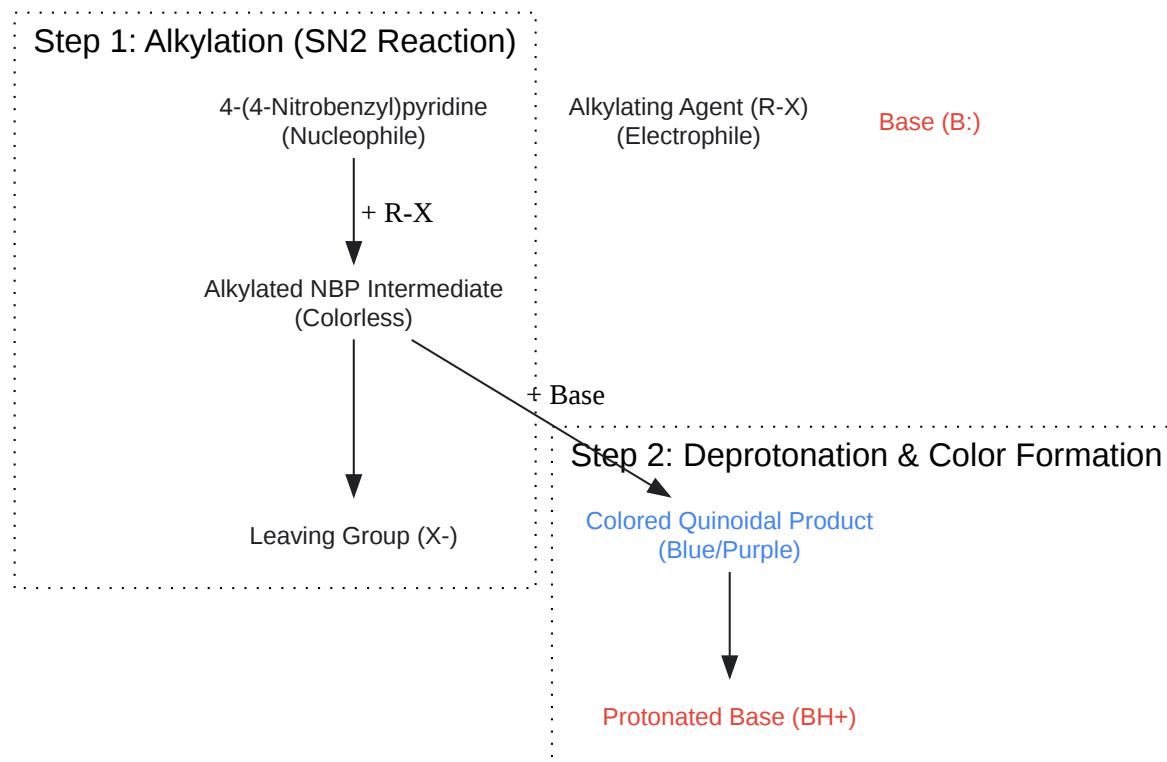
- Reaction: The test compound (potential alkylating agent) is reacted with **4-(4-Nitrobenzyl)pyridine** in a suitable solvent system, often at an elevated temperature (e.g., 100°C).[19]
- Color Development: After the alkylation reaction, a strong organic base (e.g., tetraethylenepentamine or triethylamine) is added.[19] This base abstracts a proton from the benzylic carbon, leading to the formation of a highly conjugated, colored carbanion (a quinoidal structure).
- Quantification: The intensity of the color produced is proportional to the concentration of the alkylating agent and can be quantified spectrophotometrically.[2][19]

Chemical Reactivity and Signaling Pathways

The primary chemical reaction of interest for **4-(4-Nitrobenzyl)pyridine** is its nucleophilic attack on electrophilic compounds. This reaction is central to its application as a detecting agent.

Alkylation Reaction Mechanism:

NBP Alkylation and Color Formation Mechanism

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Caption: The two-step mechanism of the NBP assay: nucleophilic alkylation followed by base-induced color formation.

This reaction pathway highlights how NBP acts as a sensor. The initial alkylation is typically colorless. The subsequent addition of a base generates the chromophore responsible for the visible color change, signaling the presence of the alkylating agent. This principle is fundamental to its use in toxicological screening and environmental monitoring.[16][20]

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